

# Application Notes and Protocols: Measuring the Binding Affinity of 4-PQBH to Nur77

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

The orphan nuclear receptor Nur77 (also known as TR3 or NR4A1) has emerged as a compelling therapeutic target in oncology. Its role in apoptosis, cell proliferation, and inflammation makes it a key focus for drug discovery. 4-(Quinoline-4-amino) Benzoylhydrazide (4-PQBH) has been identified as a binder of Nur77, inducing a unique form of programmed cell death known as paraptosis through endoplasmic reticulum (ER) stress and autophagy.[1] Accurate and robust measurement of the binding affinity between small molecules like 4-PQBH and their protein targets is a cornerstone of drug development, providing critical data for structure-activity relationship (SAR) studies and lead optimization.

These application notes provide detailed protocols for three widely used biophysical techniques to quantify the binding affinity of **4-PQBH** to Nur77: Surface Plasmon Resonance (SPR), Isothermal Titration Calorimetry (ITC), and the Cellular Thermal Shift Assay (CETSA).

## **Quantitative Data Summary**

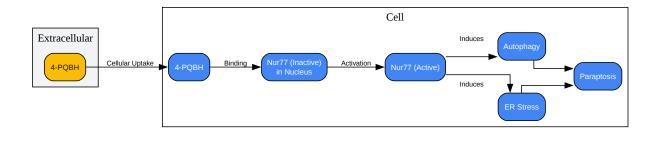
The binding affinity of **4-PQBH** to Nur77 has been previously reported, providing a benchmark for experimental validation.

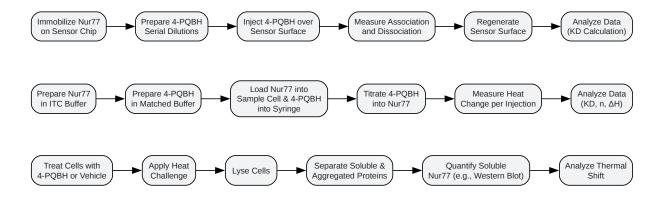


Compound	Target	Binding Affinity (KD)	Method	Reference
4-PQBH	Nur77	1.17 μΜ	Not Specified	[1]

# Signaling Pathway of 4-PQBH-Mediated Nur77 Activation

The binding of **4-PQBH** to Nur77 initiates a signaling cascade that culminates in paraptosis, a form of caspase-independent cell death. This process is primarily driven by ER stress and autophagy. The diagram below illustrates the proposed signaling pathway.





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### References

- 1. Discovery of a Nur77-mediated cytoplasmic vacuolation and paraptosis inducer (4-PQBH) for the treatment of hepatocellular carcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
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